

Application Notes and Protocols for ABC34 and JJH260

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Compound of Interest

Compound Name: ABC34

Cat. No.: B10775717

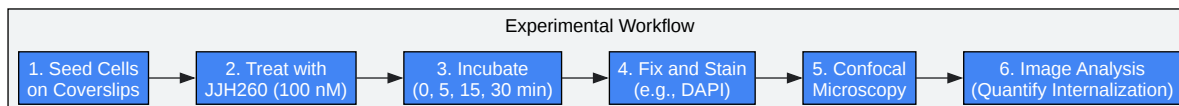
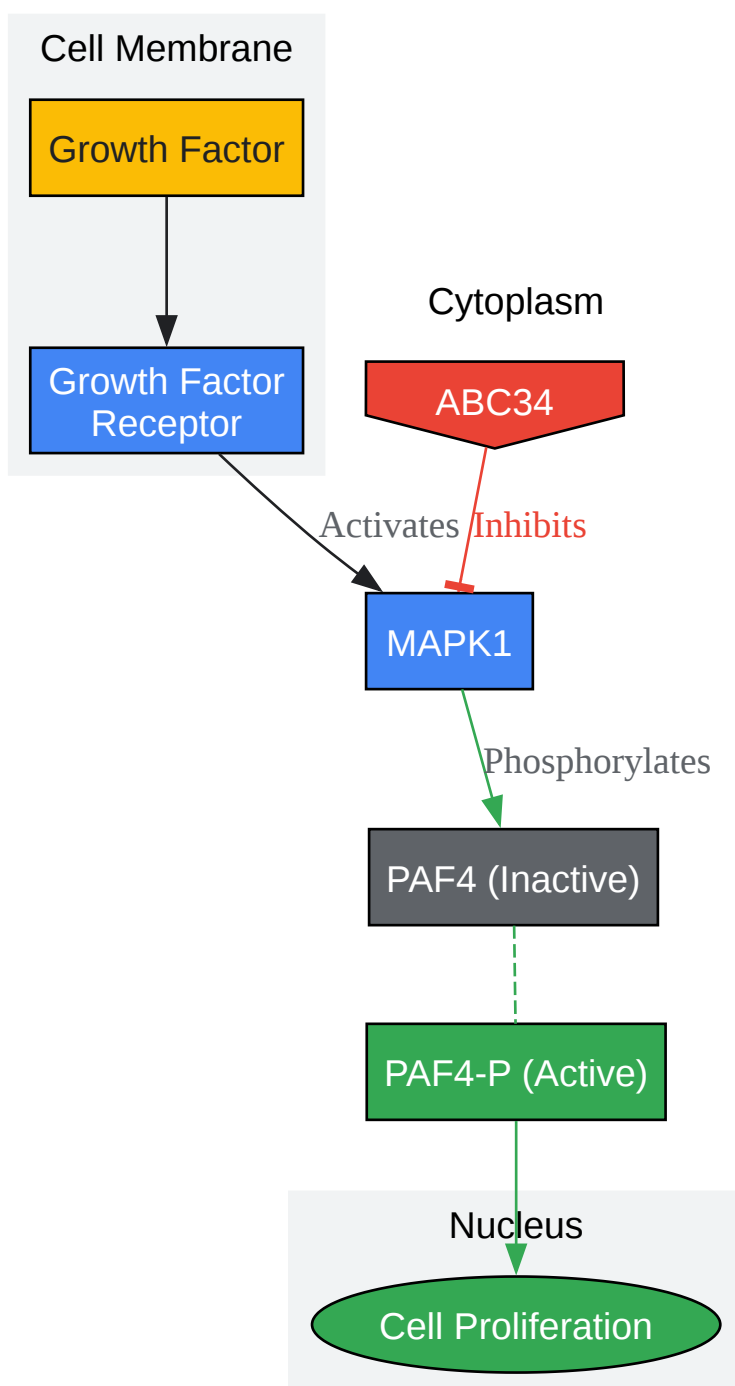
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These documents provide detailed protocols and application data for the use of **ABC34**, a selective kinase inhibitor, and JJH260, a fluorescently labeled ligand for receptor tracking.

Application Note 1: Characterization of the Kinase Inhibitor ABC34

Introduction: **ABC34** is a potent and selective small molecule inhibitor of the novel kinase, Mitogen-Activated Proliferation Kinase 1 (MAPK1). The MAPK1 pathway is a critical signaling cascade involved in cell proliferation, differentiation, and survival. Dysregulation of this pathway has been implicated in various human cancers. **ABC34** provides a valuable tool for studying the physiological and pathological roles of MAPK1 signaling.

Mechanism of Action: **ABC34** competitively binds to the ATP-binding pocket of MAPK1, preventing the phosphorylation of its downstream substrate, Proliferation-Associated Factor 4 (PAF4). This inhibition effectively blocks the signal transduction cascade that leads to cell proliferation.



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